

# Technical Guide: Synthesis of 3-Amino-4(3H)-quinazolinone from Anthranilic Acid

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## Compound of Interest

Compound Name: 3-Amino-4(3H)-quinazolinone

Cat. No.: B084453

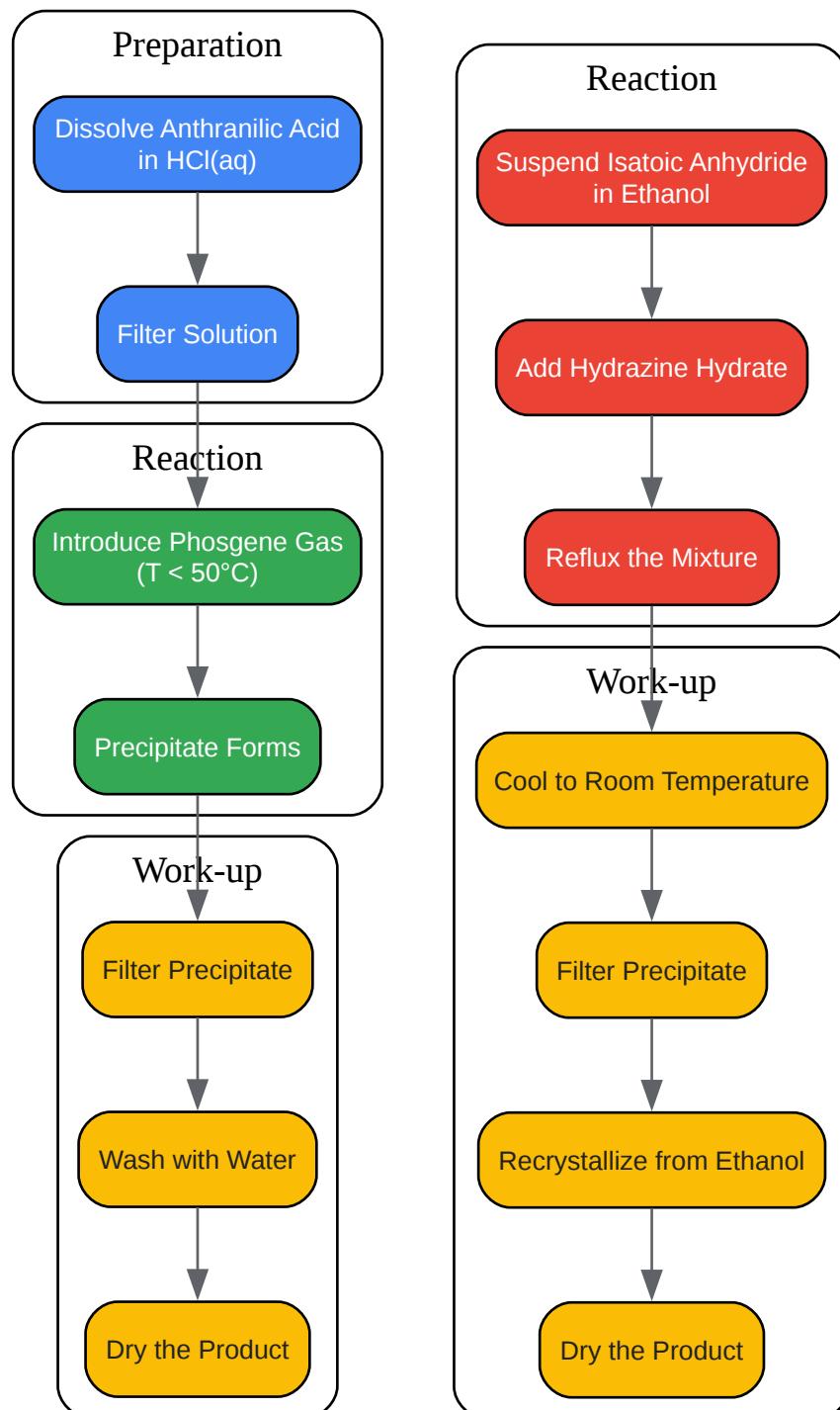
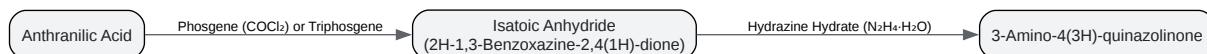
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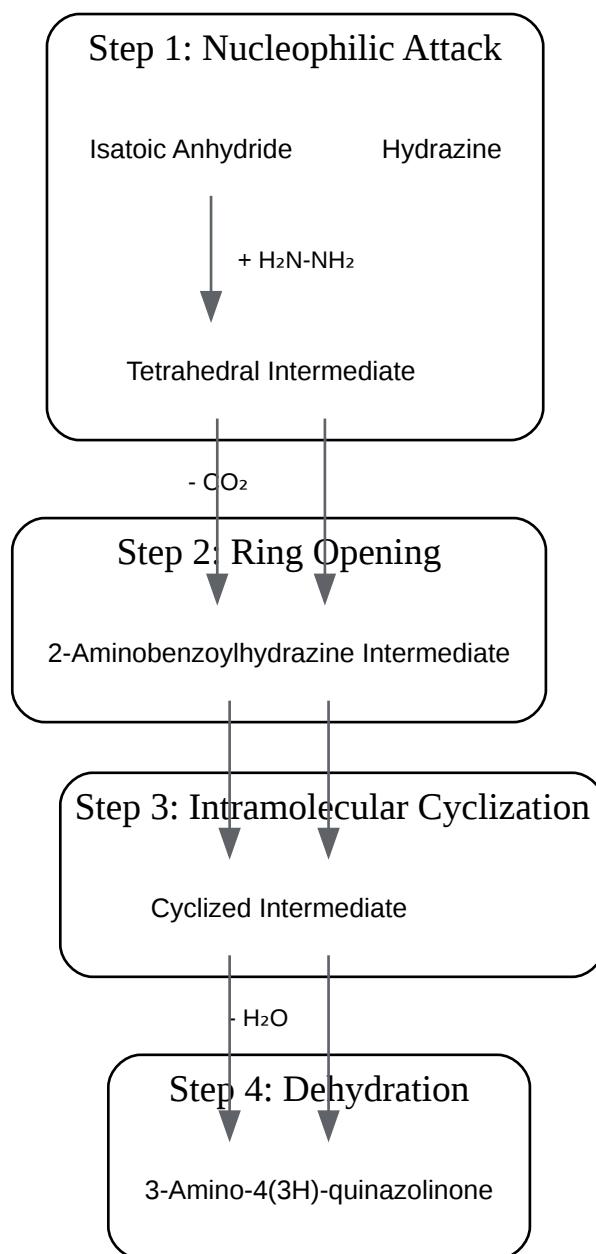
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details a robust and well-documented two-step synthetic pathway for the preparation of **3-Amino-4(3H)-quinazolinone**, a crucial scaffold in medicinal chemistry, starting from the readily available precursor, anthranilic acid. The synthesis proceeds through the formation of an intermediate, isatoic anhydride, followed by cyclization with hydrazine.

## I. Synthetic Pathway Overview

The synthesis of **3-Amino-4(3H)-quinazolinone** from anthranilic acid is efficiently achieved via a two-step process. The first step involves the conversion of anthranilic acid to isatoic anhydride. The subsequent reaction of isatoic anhydride with hydrazine hydrate yields the final product.



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